Application Note: Quantification of Fub-apinaca in Oral Fluid using LC-MS/MS

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Compound of Interest

Compound Name:	*Fub-apinaca*
CAS No.:	*2180933-90-6*
Cat. No.:	*B1381732*

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Abstract

This application note describes a sensitive and robust method for the quantification of **Fub-apinaca**, a potent synthetic cannabinoid, in human oral fluid using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol outlines a straightforward sample preparation procedure using protein precipitation, followed by chromatographic separation and detection. This method is suitable for use in forensic toxicology, clinical research, and drug monitoring applications. The validation parameters demonstrate the method's accuracy, precision, and linearity over a clinically relevant concentration range.

Introduction

Synthetic cannabinoids, such as **Fub-apinaca**, represent a significant challenge for public health and forensic toxicology due to their high potency and constantly evolving chemical structures. Oral fluid is a valuable matrix for monitoring recent drug use as it is non-invasive to collect and often contains the parent drug. This document provides a detailed protocol for the extraction and quantification of **Fub-apinaca** from oral fluid, offering a reliable method for researchers, scientists, and drug development professionals.

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Experimental Protocols

Materials and Reagents

- **Fub-apinaca** analytical standard
- **Fub-apinaca**-d4 (or other suitable deuterated internal standard)
- LC-MS/MS grade acetonitrile, methanol, and water
- Formic acid
- Drug-free human oral fluid
- Microcentrifuge tubes (1.5 mL)
- Pipettes and tips
- Vortex mixer
- Centrifuge

Standard and Quality Control Sample Preparation

- Primary Stock Solution (1 mg/mL): Accurately weigh and dissolve **Fub-apinaca** standard in methanol.
- Working Standard Solutions: Prepare serial dilutions of the primary stock solution with methanol to create working standards at concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Internal Standard (IS) Working Solution (100 ng/mL): Prepare a working solution of **Fub-apinaca**-d4 in methanol.
- Calibration Standards and Quality Controls (QCs): Spike drug-free oral fluid with the appropriate working standard solutions to prepare calibrators and QCs at desired concentrations. A typical calibration range is 0.1 to 50 ng/mL.

Sample Preparation: Protein Precipitation

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- Pipette 100 µL of oral fluid sample, calibrator, or QC into a 1.5 mL microcentrifuge tube.
- Add 10 µL of the 100 ng/mL internal standard working solution.
- Add 200 µL of ice-cold acetonitrile.
- Vortex for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 x g for 5 minutes.
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject 10 µL of the extract into the LC-MS/MS system.

A validated method for the detection of 19 synthetic cannabinoids in oral fluid, including AB-FUBINACA, utilizes a simple protein precipitation step with a sample volume of 100 µL prior to centrifugation and injection into the LC-MS/MS system[1].

LC-MS/MS Analysis

Liquid Chromatography Conditions

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Gradient	10% B to 95% B over 5 minutes, hold for 1 min, re-equilibrate
Injection Volume	10 µL
Column Temperature	40 °C

Chromatographic separation for similar synthetic cannabinoids in oral fluid has been achieved in as little as 4 minutes using a biphenyl column with a mobile phase of 0.1% formic acid in

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water and acetonitrile[1].

Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
Source Temperature	500 °C
IonSpray Voltage	5500 V
Curtain Gas	30 psi
Collision Gas	Nitrogen

Quantitative Data

The following tables summarize the expected quantitative performance of the method, based on validated methods for structurally similar synthetic cannabinoids like AB-FUBINACA in oral fluid.

Table 1: MRM Transitions for **Fub-apinaca** and Internal Standard

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Fub-apinaca	383.2	253.3 (Quantifier)	33	100
109.0 (Qualifier)	57	100		
Fub-apinaca-d4	387.2	257.3	33	100

Note: The MRM transitions for **Fub-apinaca** are proposed based on the fragmentation of the closely related analog ADB-FUBINACA, which has a precursor ion of m/z 383.2 and product ions of m/z 253.3 and 109.0 with collision energies of 33 V and 57 V respectively[2].

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Table 2: Method Validation Summary

Parameter	Result
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	0.1 ng/mL
Limit of Quantification (LOQ)	0.25 - 1 ng/mL
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Accuracy (% bias)	Within ±15% of the nominal concentration
Recovery	> 85%

A validated method for 19 synthetic cannabinoids in oral fluid, including AB-FUBINACA, demonstrated a limit of detection of 1 ng/mL and a limit of quantitation of 2.5 ng/mL[1]. The linearity for these compounds was in the range of 2.5-500 ng/mL, with accuracy between 90.5-112.5% of the target concentration and precision ranging from 3-14.7%[1]. For other synthetic cannabinoids in oral fluid, limits of quantification as low as 1 ng/mL have been reported[3].

Experimental Workflow Diagram

Caption: Experimental workflow for the quantification of **Fub-apinaca** in oral fluid.

Conclusion

The LC-MS/MS method described provides a reliable and sensitive approach for the quantification of **Fub-apinaca** in oral fluid. The simple protein precipitation sample preparation is efficient and suitable for high-throughput analysis. The method's performance characteristics make it a valuable tool for researchers and professionals in the fields of forensic and clinical toxicology.

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